Process Chemistry Guide: Synthesis of 2-(Ethylmethylamino)ethanol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Ethanol, 2-(ethylmethylamino)-*
CAS No.:	*2893-43-8*
Cat. No.:	*B1330412*

Get Quote

CAS: 2893-37-0 Synonyms:

-Ethyl-

-methylethanolamine; 2-[Ethyl(methyl)amino]ethanol Date: October 26, 2023 Author: Senior Application Scientist

Executive Summary

This technical guide details the synthesis of 2-(ethylmethylamino)ethanol, a tertiary amino alcohol utilized as a specialized building block in pharmaceutical synthesis, polyurethane catalysis, and corrosion inhibition. Unlike its symmetric analogs (e.g.,

-dimethylethanolamine), this compound offers unique steric and solubility profiles due to its asymmetric

-alkyl substitution.

This document outlines two distinct synthesis pathways:

- Industrial Route (Ethoxylation): The direct atom-economic addition of ethylene oxide to

© 2026 BenchChem. All rights reserved.

-ethylmethylamine.

- Laboratory Route (Reductive Methylation): The Eschweiler-Clarke methylation of 2-(ethylamino)ethanol, avoiding the use of gaseous ethylene oxide.

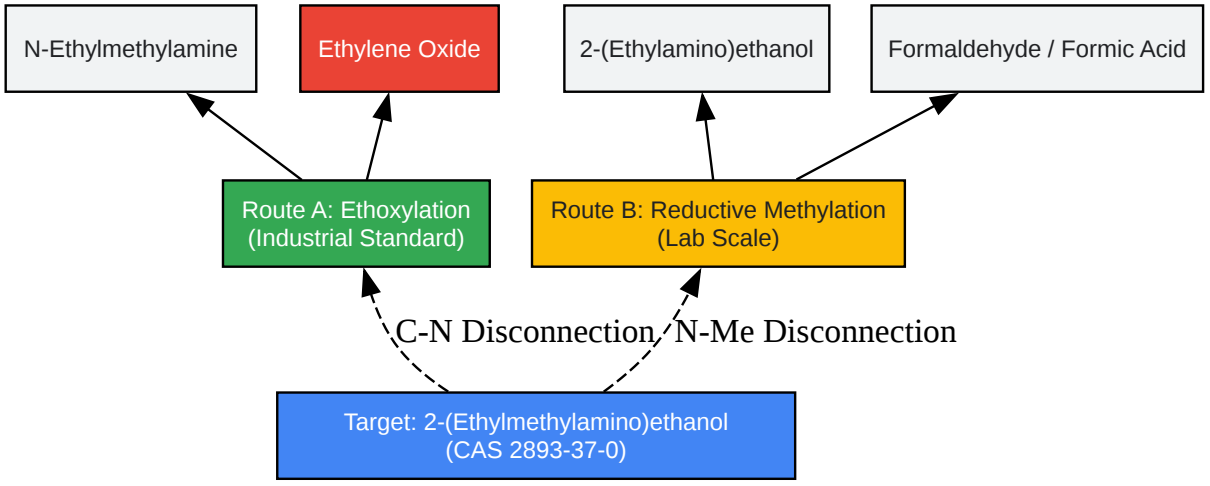
Chemical Profile & Physical Properties[1][2][3][4][5][6][7]

Property	Value	Note
Molecular Formula		
Molecular Weight	103.16 g/mol	
CAS Number	2893-37-0	
Boiling Point	141–145 °C	@ 760 mmHg (Lit.)[1][2]
Density	0.89–0.91 g/cm³	@ 20 °C (Est.)
Refractive Index	1.439	@ 20 °C
Flash Point	~35–50 °C	Caution: Treat as Flammable Liquid
Solubility	Miscible	Water, Ethanol, Ether
pKa	~9.5–9.8	Typical for -dialkylalkanolamines

Retrosynthetic Analysis

The synthesis strategy relies on constructing the tertiary amine core. The most logical disconnection occurs at the C-N bond of the ethanol chain (Route A) or the Methyl-N bond (Route B).

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Retrosynthetic disconnection showing the two primary pathways.

Primary Synthesis: Ethoxylation of -Ethylmethylamine

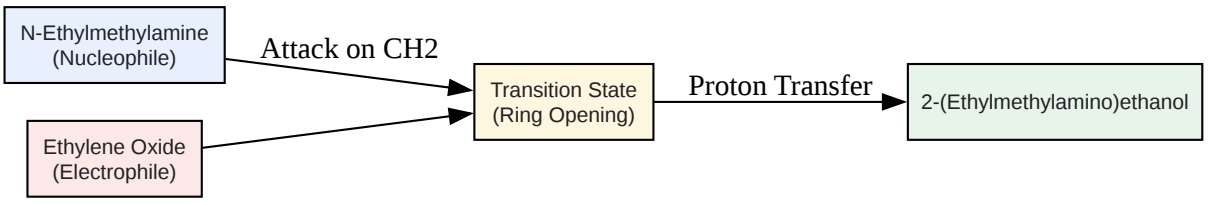
Best for: Industrial scale-up, high atom economy. Critical Hazard: Requires handling Ethylene Oxide (Carcinogenic, Extremely Flammable).

Reaction Mechanism

The reaction proceeds via an

nucleophilic attack of the secondary amine (

-ethylmethylamine) on the strained epoxide ring of ethylene oxide. The reaction is exothermic and autocatalytic in the presence of water or alcohols.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 2: Nucleophilic ring opening of ethylene oxide by the secondary amine.

Experimental Protocol

Reagents:

- -Ethylmethylamine (1.0 eq)
- Ethylene Oxide (1.05 eq)
- Water (0.1 eq, Catalyst)

Procedure:

- Setup: Use a stainless steel autoclave or a pressure-rated glass reactor equipped with a cooling jacket and a gas inlet tube. Purge with nitrogen.
- Charging: Charge

  -ethylmethylamine and water (catalyst) into the reactor. Cool the mixture to 0–5 °C.
- Addition: Slowly introduce Ethylene Oxide (gas or liquid) while maintaining the internal temperature below 30 °C. Note: The reaction is highly exothermic.
- Reaction: Once addition is complete, allow the temperature to rise to 40–50 °C and stir for 2–4 hours to ensure consumption of the epoxide.
- Workup: Degas the reactor (remove unreacted EO into a scrubber). Distill the reaction mixture under reduced pressure.
- Purification: Collect the fraction boiling at ~141 °C (atmospheric) or equivalent reduced pressure boiling point.

Self-Validating Check:

- In-Process Control (IPC): Monitor the disappearance of the secondary amine peak via GC. If secondary amine > 2%, add more EO. If poly-ethoxylated impurities appear (high boilers),

© 2026 BenchChem. All rights reserved.

reduce reaction temperature and EO excess.

Secondary Synthesis: Reductive Methylation (Eschweiler-Clarke)

Best for: Laboratory synthesis, avoiding gaseous epoxides. Safety Profile: Manageable standard organic hazards (Formaldehyde).

Reaction Logic

This route utilizes 2-(ethylamino)ethanol (readily available) and methylates the nitrogen using formaldehyde and formic acid. The formic acid acts as the hydride source to reduce the intermediate iminium ion.

Experimental Protocol

Reagents:

- 2-(Ethylamino)ethanol (1.0 eq)[3]
- Formaldehyde (37% aq. solution, 2.2 eq)
- Formic Acid (98%, 2.5 eq)

Procedure:

- Mixing: In a round-bottom flask equipped with a reflux condenser and addition funnel, charge 2-(ethylamino)ethanol.
- Addition: Cool to 0 °C. Add Formic Acid dropwise (Exothermic). Then add Formaldehyde solution.
- Reflux: Heat the mixture gradually to reflux (100 °C).

  evolution will be observed. Maintain reflux for 8–12 hours until gas evolution ceases.
- Quench: Cool to room temperature. Acidify with HCl (optional, to remove non-basic impurities by extraction) or proceed directly to basification.

© 2026 BenchChem. All rights reserved.

- Basification: Add 25% NaOH solution until pH > 12. The product will separate as an oil or require extraction.
- Extraction: Extract with Dichloromethane (

). Dry combined organics over

  .
- Purification: Remove solvent and fractionally distill the residue.

Self-Validating Check:

- Visual: Cessation of bubbling (

) indicates reaction completion.
- NMR: Appearance of a sharp singlet (

  -Me) at

  ppm in

  -NMR.

Analytical Characterization & QC

Technique	Expected Signal / Result
GC-MS	Molecular Ion at 103. Fragment at 72 ( ).
1H-NMR	(CDCl3): 1.05 (t, 3H,), 2.25 (s, 3H,), 2.48 (q, 2H,), 2.55 (t, 2H,), 3.58 (t, 2H,).
IR Spectroscopy	Broad band at 3200–3400 cm^{-1} (OH stretch). No N-H stretch (confirms tertiary amine).
Water Content	< 0.5% by Karl Fischer (Critical for polyurethane applications).

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 8016, 2-(Methylamino)ethanol (Homolog data). Retrieved from [Link]
- Molbase. (2023). 2-[ethyl(methyl)amino]ethanol Properties and Safety. Retrieved from [Link]
- Organic Syntheses. (1950). Eschweiler-Clarke Methylation of Amines. Org. Synth. 1945, 25, 89. Retrieved from [Link][4]

© 2026 BenchChem. All rights reserved.

- Horne, W. H., & Shriner, R. L. (1932). The Reaction Between Diethylamine and Ethylene Oxide. Journal of the American Chemical Society, 54(7), 2925–2930. (Foundational protocol for secondary amine ethoxylation). Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. manavchem.com [manavchem.com]
- 2. m.molbase.com [m.molbase.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. PubChemLite - 2-(ethylamino)ethanol (C4H11NO) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Process Chemistry Guide: Synthesis of 2-(Ethylmethylamino)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330412/docs#process-chemistry-guide-synthesis-of-2-ethylmethylamino-ethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.